

Application Notes and Protocols for Formulating Pesticides with Calcium Lignosulfonate

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Compound of Interest

Compound Name: *Lignosulfonic acid, calcium salt*

Cat. No.: *B1668223*

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Introduction and Application Notes

Calcium lignosulfonate, a byproduct of the sulfite pulping process of wood, is a versatile and cost-effective excipient used extensively in agrochemical formulations. It is an amorphous, water-soluble, brown powder that serves multiple functions in pesticide products, primarily due to its properties as an anionic polyelectrolyte.[1][2] Its natural origin, biodegradability, and non-toxic profile make it an environmentally friendly choice suitable for conventional and organic farming applications.[3]

The primary roles of calcium lignosulfonate in pesticide formulations include:

- **Dispersing Agent:** In both liquid and solid formulations, pesticide active ingredients (AIs) exist as fine particles. Calcium lignosulfonate adsorbs onto the surface of these particles, imparting a negative charge. This causes the particles to repel each other, preventing them from agglomerating or clumping together, which ensures a uniform and stable suspension.[4][5] This is critical for formulation types like Suspension Concentrates (SC) and Wettable Powders (WP).
- **Wetting Agent:** It reduces the surface tension between the pesticide powder and water, allowing the powder to be readily incorporated into the spray tank and form a suspension.[3][6] This is a key performance indicator for Wettable Powders.

- **Binder:** In granular or powdered formulations, calcium lignosulfonate acts as a binder, improving the physical integrity of granules and reducing dust formation.[7] This enhances handler safety and ensures accurate application.
- **Emulsifier:** While not its primary function, it can contribute to the stability of oil-in-water emulsions.[2]

By improving the physical stability and application properties of pesticides, calcium lignosulfonate enhances their biological efficacy and provides a more consistent performance in the field.[3]

Pesticide Formulation Protocols

The following protocols are provided as general guidelines. The exact percentages of each component will vary depending on the specific active ingredient, its physical properties, and the desired final product characteristics. Optimization is typically required for each new formulation.

Protocol 1: Wettable Powder (WP) Formulation

Wettable powders are dry formulations designed to be mixed with water to form a sprayable suspension.[8][9] Constant agitation is required in the spray tank to keep the particles suspended.[10]

1. **Objective:** To prepare a stable, effective Wettable Powder formulation containing 50% of a solid, water-insoluble active ingredient.

2. **Materials & Equipment:**

- **Active Ingredient (AI):** e.g., a fungicide or insecticide (solid, technical grade)
- **Calcium Lignosulfonate (Dispersing Agent)**
- **Anionic Wetting Agent (e.g., Sodium Lauryl Sulfate)**
- **Inert Carrier/Filler (e.g., Kaolin clay, Silica)**
- **Air Mill or Hammer Mill**

- Ribbon or V-type Blender

3. Formulation Procedure:

- Pre-milling: Reduce the particle size of the technical Active Ingredient using an appropriate mill. The target particle size is typically in the range of 5-15 μm .
- Pre-blending: In a separate container, thoroughly mix the dispersing agent (Calcium Lignosulfonate), wetting agent, and a portion of the inert carrier.
- Final Blending: Add the milled Active Ingredient and the remaining inert carrier to the pre-blended excipients in a ribbon or V-type blender.
- Homogenization: Blend the components until a uniform, free-flowing powder is achieved. The blending time will depend on the equipment and batch size but is typically 15-30 minutes.
- Milling (Optional): If the initial AI milling was insufficient, the final blended formulation can be passed through an air mill to ensure homogeneity and the desired particle size distribution.
- Packaging: Package the final product in moisture-proof containers.

Data Presentation: Example Wettable Powder (WP) Composition

Component	Function	Typical Concentration (% w/w)	Example Concentration (% w/w)
Active Ingredient	Pesticide	10 - 80%	50.0%
Calcium Lignosulfonate	Dispersing Agent	2 - 10%	5.0% [11]
Wetting Agent	Wetting	1 - 5%	2.0%
Inert Carrier/Filler	Diluent / Flow Aid	To 100%	43.0%

Protocol 2: Suspension Concentrate (SC) Formulation

Suspension Concentrates (also known as flowables) are stable dispersions of solid active ingredients in a liquid, typically water.^[7] They are advantageous due to the absence of dust and ease of handling.^[2]

1. Objective: To prepare a stable, fluid Suspension Concentrate formulation containing 40% (w/v) of a solid, water-insoluble active ingredient.

2. Materials & Equipment:

- Active Ingredient (AI): (solid, technical grade)
- Calcium Lignosulfonate (Dispersing Agent)
- Wetting Agent
- Antifreeze Agent (e.g., Propylene Glycol)
- Thickening Agent (e.g., Xanthan Gum)
- Antifoam Agent (e.g., Silicone-based)
- Preservative
- Deionized Water
- High-shear mixer
- Bead Mill (horizontal or vertical)

3. Formulation Procedure:

- Prepare Aqueous Phase: In a mixing vessel, combine deionized water, the antifreeze agent, wetting agent, antifoam agent, and Calcium Lignosulfonate. Mix until all components are fully dissolved.
- Create Mill Base: While mixing the aqueous phase at high speed, slowly add the solid Active Ingredient powder. Continue mixing until a homogenous slurry (the "mill base") is formed.

- **Wet Milling:** Pass the mill base through a bead mill to reduce the particle size of the active ingredient. The target is a mean particle size of $< 5 \mu\text{m}$ with a $D_{90} < 10 \mu\text{m}$.^{[12][13]} Monitor the particle size distribution periodically during milling. Milling time can range from 30 to 90 minutes depending on the AI and equipment.^[14]
- **Prepare Thickener Gel:** In a separate vessel, slowly disperse the thickening agent (Xanthan Gum) into a portion of water under shear to form a vortex, avoiding clumps. Allow it to hydrate fully to form a smooth gel.
- **Final Formulation:** Transfer the milled slurry to a final mixing tank. While stirring gently, add the pre-hydrated thickener gel, the preservative, and any remaining water to adjust to the final volume.
- **Deaeration:** Continue to mix at a slow speed until the formulation is uniform and any entrapped air has been removed.
- **Packaging:** Package in appropriate sealed containers.

Data Presentation: Example Suspension Concentrate (SC) Composition

Component	Function	Typical Concentration (% w/w)
Active Ingredient	Pesticide	20 - 50%
Calcium Lignosulfonate	Dispersing Agent	2 - 8%
Wetting Agent	Wetting/Dispersion Aid	1 - 5%
Antifreeze Agent	Freeze-point depression	5 - 10%
Thickening Agent	Rheology modifier / Anti-settling	0.1 - 0.5%
Antifoam Agent	Processing aid / Tank-mix aid	0.1 - 1.0%
Preservative	Microbial control	0.1 - 0.5%
Water	Carrier	To 100%

Experimental Protocols for Formulation Evaluation

The following are key experiments to assess the quality and stability of the prepared formulations, based on internationally recognized CIPAC methods.[\[1\]](#)

Experiment 1: Determination of Suspensibility (CIPAC MT 184)

This test evaluates the ability of a formulation to remain in a stable suspension after dilution in water.

- Principle: A suspension of a known concentration is prepared in a measuring cylinder and allowed to stand for a set period (e.g., 30 minutes). The top 9/10ths of the liquid are removed, and the amount of active ingredient remaining in the bottom 1/10th is determined. From this, the percentage of AI still in suspension is calculated.[\[3\]](#)[\[15\]](#)
- Procedure:
 - Prepare 250 mL of the pesticide dilution in a measuring cylinder using CIPAC Standard Water D at the highest recommended application rate.
 - Invert the cylinder 30 times and place it in a constant temperature bath (e.g., 30 ± 1 °C) for 30 minutes.
 - After 30 minutes, carefully remove the cylinder. Using a suction tube, draw off the top 225 mL (9/10ths) of the suspension over 10-15 seconds.
 - Transfer the remaining 25 mL (1/10th) and any sediment to a 250 mL volumetric flask.
 - Assay the contents of the flask for the active ingredient using a suitable analytical method (e.g., HPLC).
 - Calculate the suspensibility using the formula: $\text{Suspensibility (\%)} = 111 * ((c - q) / c)$
where: c = mass of AI in the initial sample taken q = mass of AI found in the bottom 1/10th

Experiment 2: Wettability Test (CIPAC MT 53.3)

This test measures the time it takes for a wettable powder to become completely wetted when dropped into water.

- Principle: A specified amount of powder is dropped onto the surface of water in a beaker. The time required for the powder to sink and become completely wet is recorded.[\[16\]](#)
- Procedure:
 - Add 100 mL of CIPAC Standard Water D to a 250 mL beaker.
 - Weigh out a specified amount of the WP sample (e.g., 5 g).
 - Drop the sample from a height of 10 cm onto the center of the water surface.
 - Start a stopwatch immediately.
 - Record the time in seconds for the powder to become completely submerged and wet without swirling.
 - A good quality WP should have a wetting time of less than 1 minute.

Experiment 3: Particle Size Distribution Analysis

This is critical for SC formulations to ensure stability and biological efficacy.[\[5\]](#)

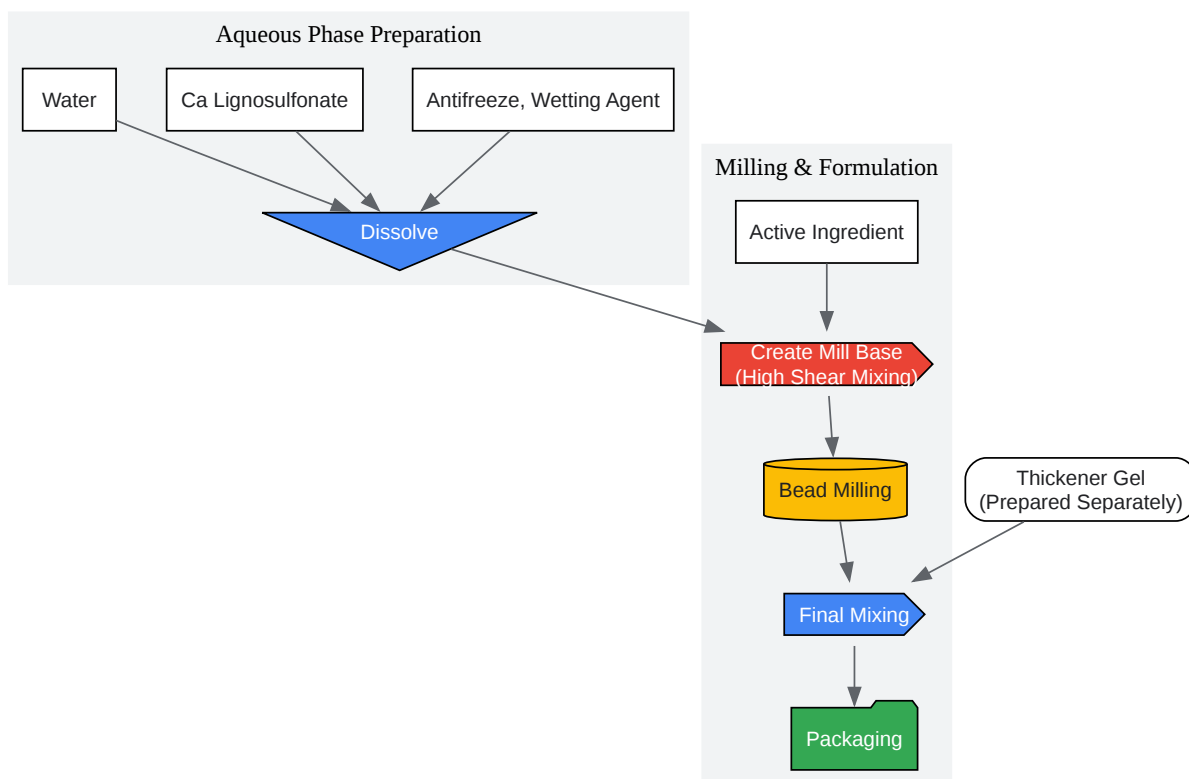
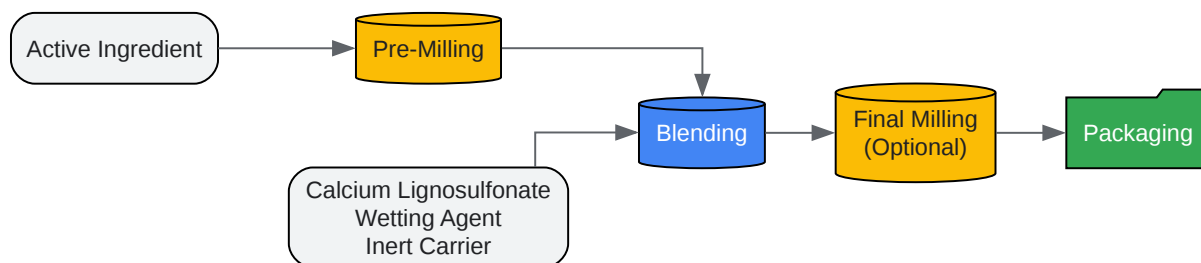
- Principle: Laser diffraction is used to measure the size distribution of particles in the formulation. A laser beam is passed through a dispersed sample, and the scattered light pattern is measured by detectors. The angle and intensity of the scattered light are related to the particle size.[\[12\]](#)
- Procedure:
 - Prepare the sample for analysis by diluting the SC formulation in water to an appropriate obscuration level for the instrument.
 - Use the instrument's software to measure the particle size distribution.
 - Record key parameters:

- D(v, 0.5) or Dv50: The median particle size (50% of particles are smaller than this value).
- D(v, 0.9) or Dv90: 90% of the particle volume is contained in particles smaller than this value. This value is critical for identifying oversized particles that could cause nozzle blockage.
- The ideal distribution is a narrow, monomodal curve with a mean size between 3-5 microns and a Dv90 below 10 microns.[\[13\]](#)

Data Presentation: Summary of Quality Control Parameters

Parameter	Formulation Type	Method	Acceptance Criteria
Suspensibility	WP, SC	CIPAC MT 184	> 80% after 30 min
Wetting Time	WP	CIPAC MT 53.3	< 60 seconds
Persistent Foam	WP, SC	CIPAC MT 47.3	< 60 mL after 1 min
Wet Sieve Test	WP, SC	CIPAC MT 185	< 2% retained on 75 µm sieve
Particle Size (Dv90)	SC	Laser Diffraction	< 10 µm
pH	WP, SC	CIPAC MT 75.3	Typically 5 - 9

Visualizations



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